

Application Notes and Protocols for In Vitro Studies Using 19-Hydroxybufalin

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Compound of Interest		
Compound Name:	19-Hydroxybufalin	
Cat. No.:	B2860817	Get Quote

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Introduction

19-Hydroxybufalin is a bufadienolide, a class of cardiotonic steroids, that has demonstrated significant potential as an anti-cancer agent. Primarily derived from the skin of toads, this natural compound has been shown to inhibit the proliferation and induce apoptosis in various cancer cell lines. Its mechanism of action involves the modulation of key signaling pathways, making it a compound of interest for cancer research and drug development. These application notes provide a comprehensive overview of the in vitro use of **19-Hydroxybufalin**, including its effects on cancer cells, detailed experimental protocols, and visualization of the signaling pathways involved.

Data Presentation: Anti-proliferative Activity of 19-Hydroxybufalin

The cytotoxic effects of **19-Hydroxybufalin** have been evaluated across a range of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the table below. These values were determined using the Cell Counting Kit-8 (CCK-8) assay after 72 hours of treatment.



Cell Line	Cancer Type	IC50 (nM)
NCI-H1299	Non-Small Cell Lung Cancer	Not explicitly quantified, but showed significant dose- dependent decline in viability[1]
NCI-H838	Non-Small Cell Lung Cancer	Not explicitly quantified, but showed significant dosedependent decline in viability[1]
A549	Lung Cancer	Similar to NCI-H1299 and NCI-H838[1]
Huh7	Liver Cancer	Similar to NCI-H1299 and NCI-H838[1]
HepG2	Liver Cancer	Similar to NCI-H1299 and NCI-H838[1]
MDA-MB-231	Breast Cancer	Similar to NCI-H1299 and NCI- H838[1]
PC-3	Prostate Cancer	< 20 nM[2]
DU145	Prostate Cancer	< 20 nM[2]

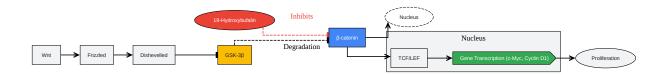
Mechanism of Action

19-Hydroxybufalin exerts its anti-cancer effects through multiple mechanisms, primarily by inducing apoptosis and inhibiting cell proliferation, migration, and invasion. The key signaling pathways affected are the Wnt/ β -catenin, PI3K/Akt, and Src pathways.

Wnt/β-catenin Signaling Pathway

19-Hydroxybufalin has been shown to inhibit the Wnt/β-catenin signaling pathway.[1][3] This inhibition leads to a decrease in the expression of downstream target genes such as c-Myc and CyclinD1, which are crucial for cell proliferation.[1]



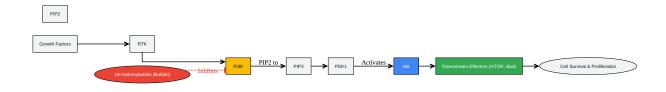


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Wnt/β-catenin Signaling Inhibition by **19-Hydroxybufalin**

PI3K/Akt Signaling Pathway

While direct studies on **19-Hydroxybufalin** are limited, the closely related compound bufalin is known to inhibit the PI3K/Akt signaling pathway. This pathway is a critical regulator of cell survival and proliferation. Inhibition of PI3K/Akt signaling by bufalin leads to decreased cell viability and induction of apoptosis.



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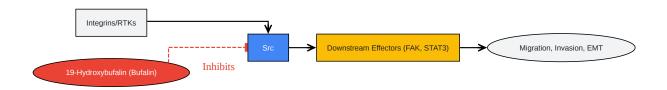
PI3K/Akt Signaling Inhibition by Bufalin

Src Signaling Pathway

Bufalin has also been reported to inhibit the Src signaling pathway, which is involved in cell migration, invasion, and epithelial-mesenchymal transition (EMT). By inhibiting Src, bufalin can



suppress the metastatic potential of cancer cells.

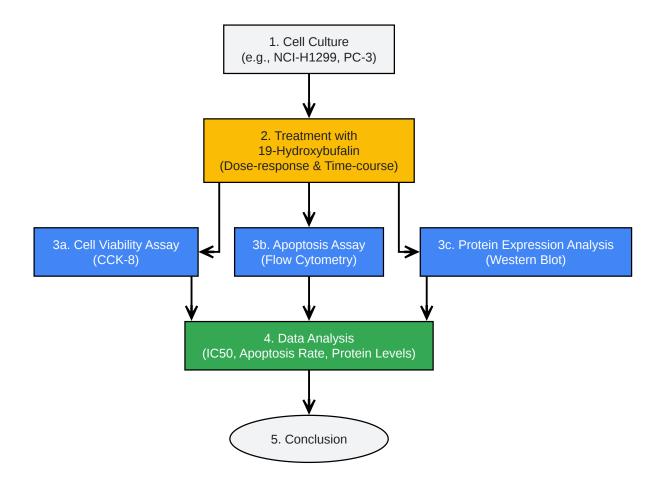


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Src Signaling Inhibition by Bufalin

Experimental Protocols

The following are detailed protocols for key in vitro experiments to assess the efficacy of **19-Hydroxybufalin**.





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References

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- 3. 19-Hydroxybufalin inhibits non-small cell lung cancer cell proliferation and promotes cell apoptosis via the Wnt/β-catenin pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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